

Essential Safety and Handling Guide for Tris(2-cyanoethyl)phosphine (TCEP)

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Compound of Interest

Compound Name: *Tris(2-cyanoethyl)phosphine*

Cat. No.: *B149526*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, operational, and disposal information for the handling of **Tris(2-cyanoethyl)phosphine** (TCEP) and its hydrochloride salt (TCEP-HCl). Adherence to these procedures is vital for ensuring laboratory safety and the integrity of your research. TCEP is a potent, odorless reducing agent widely used in biochemistry and molecular biology to cleave disulfide bonds in proteins and peptides.^{[1][2]}

Personal Protective Equipment (PPE)

When handling TCEP, particularly in its solid form, the following personal protective equipment is mandatory to prevent exposure.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles must be worn at all times. A face shield is required when there is a risk of splashing or when handling larger quantities.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Always inspect gloves for tears or holes before use.
Body Protection	Laboratory coat	A standard lab coat is required. For tasks with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a chemical fume hood to avoid inhalation of dust.

Safe Handling and Operational Plan

Engineering Controls:

- Always handle solid TCEP and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Work Practices:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- Do not eat, drink, or smoke in areas where TCEP is handled or stored.

- Wash hands thoroughly with soap and water after handling TCEP, even if gloves were worn.
- When preparing solutions, slowly add the TCEP powder to the water or buffer to avoid splashing. Note that dissolving TCEP-HCl in water will result in an acidic solution (pH ~2.5).
[\[2\]](#)[\[3\]](#)

Storage and Stability

Parameter	Condition	Stability/Information
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated place.	For long-term storage, keep at 4°C. [3]
Aqueous Solution Stability	Stable in aqueous, acidic, and basic solutions.	Stock solutions are stable for several weeks at 4°C and for up to two years at -20°C when prepared correctly. [3]
Phosphate Buffer Incompatibility	Unstable in phosphate buffers, especially at neutral pH.	TCEP can be completely oxidized within 72 hours in phosphate-buffered saline (PBS) at pH 7.0. [4] If using PBS, prepare the TCEP solution immediately before use. [1]
Light Sensitivity	TCEP is light-sensitive.	Cover tubes containing TCEP solutions with aluminum foil. [5]

Disposal Plan

- Waste Characterization: TCEP waste should be considered hazardous chemical waste.
- Containerization: Collect all TCEP waste, including contaminated consumables (e.g., pipette tips, tubes), in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of TCEP waste in accordance with all local, state, and federal regulations. Do not dispose of TCEP down the drain. Contact your institution's Environmental

Health and Safety (EHS) department for specific disposal procedures.

Quantitative Data for TCEP and its Hydrochloride Salt

Property	Tris(2-cyanoethyl)phosphine (TCEP)	Tris(2-carboxyethyl)phosphine hydrochloride (TCEP-HCl)
Molecular Formula	C ₉ H ₁₂ N ₃ P	C ₉ H ₁₅ O ₆ P · HCl
Molecular Weight	193.19 g/mol [6]	286.65 g/mol [3]
Appearance	White crystalline solid	White lyophilized powder[3]
Melting Point	97-98°C	Not available
Solubility in Water	Insoluble	310 g/L (1.08 M)[2][3]
pKa	Not available	The solution in water is acidic (~pH 2.5)[2][3]
Oral LD50	Category 4 (ATE = 300 - 2000 mg/kg)	Not available
Effective pH Range	Not applicable	1.5 - 9.0[5]

Experimental Protocol: Reduction of Protein Disulfide Bonds for Mass Spectrometry

This protocol provides a standard procedure for the reduction and alkylation of disulfide bonds in proteins prior to enzymatic digestion and analysis by mass spectrometry.[3]

Materials:

- Protein sample
- Denaturing buffer (e.g., 8 M urea in 100 mM Tris-HCl, pH 8.5)
- TCEP solution (e.g., 200 mM in water)

- Alkylating agent (e.g., 500 mM iodoacetamide in water)
- Quenching solution (e.g., 500 mM DTT in water)

Procedure:

- Protein Solubilization: Dissolve the protein sample in the denaturing buffer.
- Reduction: Add TCEP solution to a final concentration of 10 mM.
- Incubation: Incubate the mixture at 37°C for 30-60 minutes.
- Cooling: Cool the sample to room temperature.
- Alkylation: Add the alkylating agent to a final concentration of 20 mM.
- Incubation in the Dark: Incubate the sample in the dark at room temperature for 30 minutes.
- Quenching: Quench the alkylation reaction by adding the quenching solution to a final concentration of 20 mM.
- The protein is now reduced and alkylated, ready for downstream processing such as buffer exchange or enzymatic digestion.

Safe Handling Workflow for TCEP



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Caption: Workflow for the safe handling and disposal of TCEP.

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